

ZM323881 Hydrochloride: A Technical Guide to Stability and Storage

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Compound of Interest

Compound Name: ZM323881 hydrochloride

Cat. No.: B15579555

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This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and proper storage of **ZM323881 hydrochloride**. Adherence to these guidelines is crucial for ensuring the compound's integrity and obtaining reliable, reproducible experimental results.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid **ZM323881 hydrochloride** powder?

A: The solid compound should be stored at 4°C in a sealed container, away from moisture.^[1] It is recommended to desiccate the product for long-term storage.

Q2: What is the recommended solvent for preparing stock solutions?

A: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **ZM323881 hydrochloride**.^{[2][3]} It is soluble in DMSO at concentrations of ≥ 50 mg/mL.^[1] For optimal results, use freshly opened, anhydrous DMSO as the compound is hygroscopic.^[1]

Q3: How should I store the stock solution?

A: Aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles.^{[1][2]} Stored in a sealed container away from moisture, the stock solution is stable for up to 6 months at -80°C and for up to 1 month at -20°C.^{[1][2]}

Q4: My compound precipitated out of solution. What should I do?

A: If precipitation occurs during the preparation of a solution, gentle heating and/or sonication can be used to aid dissolution.^[1] Ensure the storage conditions are appropriate and that the solvent has not degraded.

Q5: Is **ZM323881 hydrochloride** soluble in aqueous solutions?

A: **ZM323881 hydrochloride** has very low solubility in water (< 0.1 mg/mL).^{[1][2]} For in vivo experiments requiring aqueous-based solutions, specific formulations using co-solvents such as PEG300, Tween-80, and SBE- β -CD are necessary.^[1] It is recommended to prepare these working solutions fresh on the day of use.^[1]

Storage and Stability Data

Proper storage is critical to maintain the chemical integrity and biological activity of **ZM323881 hydrochloride**. The following tables summarize the recommended storage conditions for the solid compound and its solutions.

Table 1: Storage Conditions for Solid **ZM323881 Hydrochloride**

Condition	Temperature	Duration	Notes
Solid Form	4°C	Long-term	Store in a sealed container, desiccated and protected from moisture. ^[1]
Shipping	Room Temperature	Short-term	Stable for a few days during ordinary shipping. ^[2]

Table 2: Storage Conditions for **ZM323881 Hydrochloride** in Solution

Solvent	Temperature	Duration	Notes
DMSO Stock Solution	-80°C	6 months	Aliquot to avoid freeze-thaw cycles. Store in a sealed container away from moisture. [1]
DMSO Stock Solution	-20°C	1 month	Aliquot to avoid freeze-thaw cycles. Store in a sealed container away from moisture. [1] [2]
Aqueous-based working solutions	N/A	Same day use	It is recommended to prepare fresh for in vivo experiments. [1]

Experimental Protocols

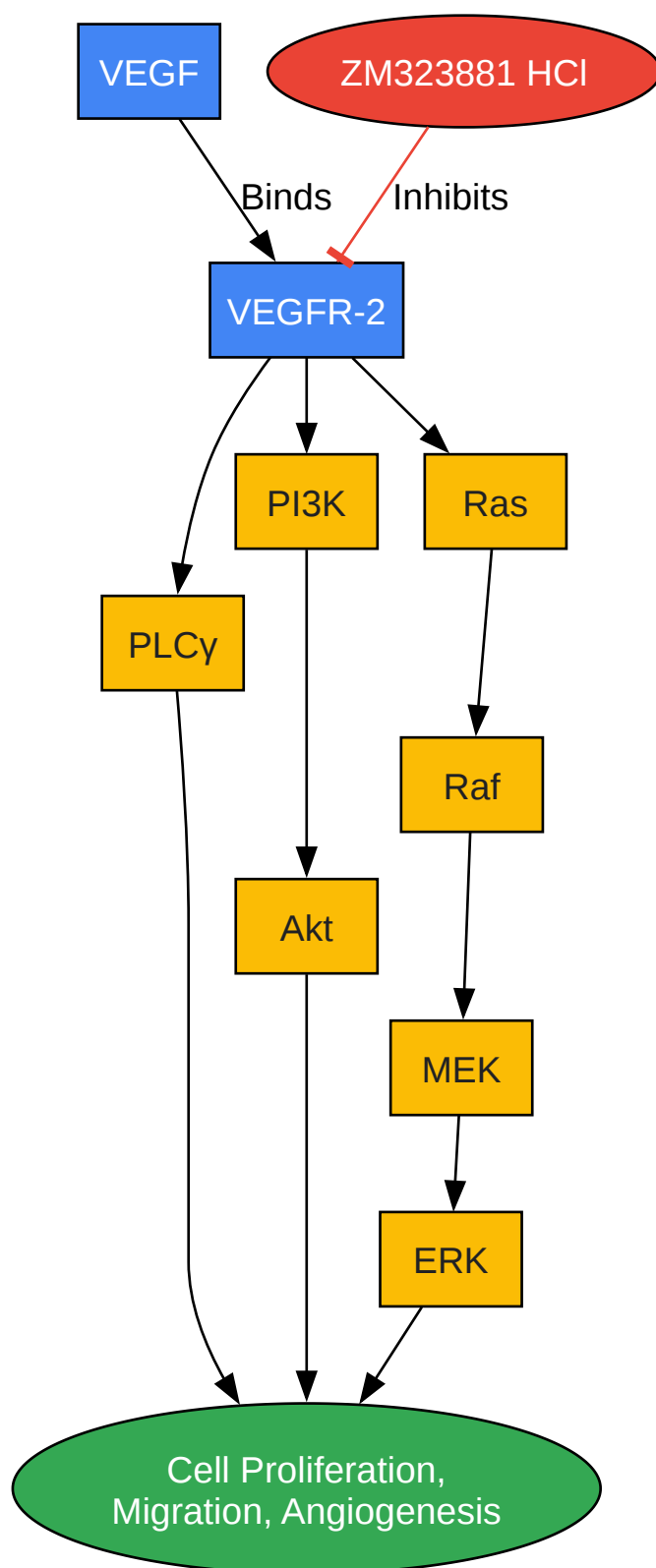
Protocol for Preparing a 10 mM Stock Solution in DMSO

- Calculate the required mass: Based on the molecular weight of **ZM323881 hydrochloride** (411.86 g/mol), calculate the mass needed for your desired volume of 10 mM stock solution. For example, for 1 mL of 10 mM solution, you would need 4.12 mg of the compound.
- Weigh the compound: Accurately weigh the calculated mass of **ZM323881 hydrochloride** in a suitable microcentrifuge tube.
- Add solvent: Add the appropriate volume of anhydrous DMSO to the tube.
- Dissolve: Vortex the solution until the compound is completely dissolved. Gentle warming or sonication can be used to assist dissolution if necessary.[\[1\]](#)
- Store: Aliquot the stock solution into single-use vials and store at -80°C or -20°C as recommended.[\[1\]](#)[\[2\]](#)

Visualizations

Signaling Pathway

ZM323881 hydrochloride is a potent and selective inhibitor of the Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2).^[1]^[3] It functions by blocking the tyrosine kinase activity of VEGFR-2, thereby inhibiting downstream signaling pathways involved in angiogenesis, cell proliferation, and migration.^[1]^[3]

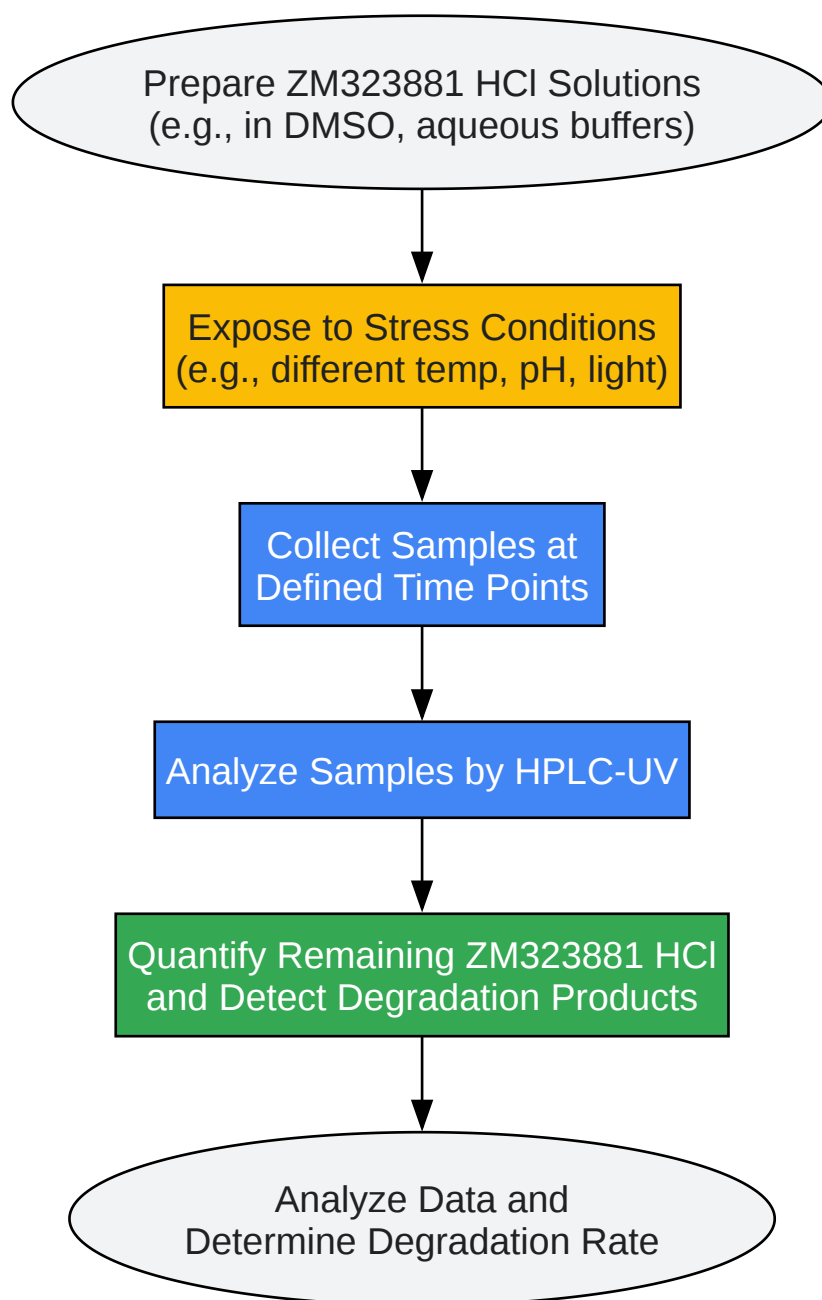


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Caption: Simplified diagram of the VEGFR-2 signaling pathway inhibited by **ZM323881 hydrochloride**.

Experimental Workflow for Stability Assessment

The following diagram outlines a general workflow for assessing the stability of **ZM323881 hydrochloride** under various conditions.



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Caption: General experimental workflow for assessing the stability of a chemical compound.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. ZM 323881 HCl | VEGFR2 inhibitor | CAS 193000-39-4 | Buy ZM-323881 HCl from Supplier InvivoChem [invivochem.com]
- 3. ZM323881 hydrochloride | VEGFR | FGFR | PDGFR | EGFR | TargetMol [targetmol.com]
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